

Metabolic Fate of Epoxiconazole: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Epoxiconazole*

Cat. No.: *B1671545*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the metabolic pathways of the triazole fungicide **epoxiconazole** in both plant and animal systems. The information presented herein is intended to support research, risk assessment, and the development of new active compounds by providing a detailed understanding of the biotransformation of this widely used agricultural chemical.

Executive Summary

Epoxiconazole undergoes distinct metabolic transformations in plants and animals. In plants, the primary metabolic pathway involves the cleavage of the triazole moiety, leading to the formation of 1,2,4-triazole and its subsequent metabolites, triazole alanine and triazole acetic acid. Hydroxylation of the parent molecule and conjugation with endogenous molecules like glucose are also observed. In animals, metabolism is more extensive and proceeds via oxidation, hydroxylation, and cleavage of the epoxy group, followed by conjugation. The parent compound, **epoxiconazole**, is often the major component of the residue found in both plant and animal tissues.

Metabolic Pathways in Plants

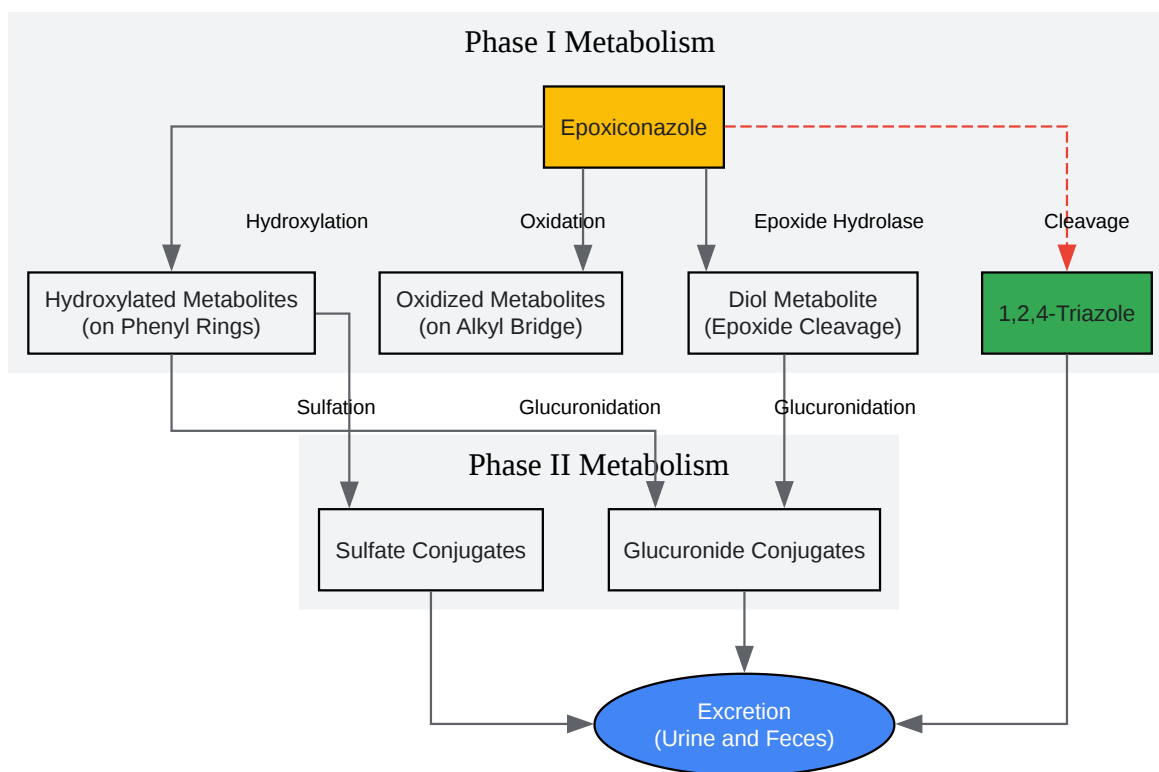
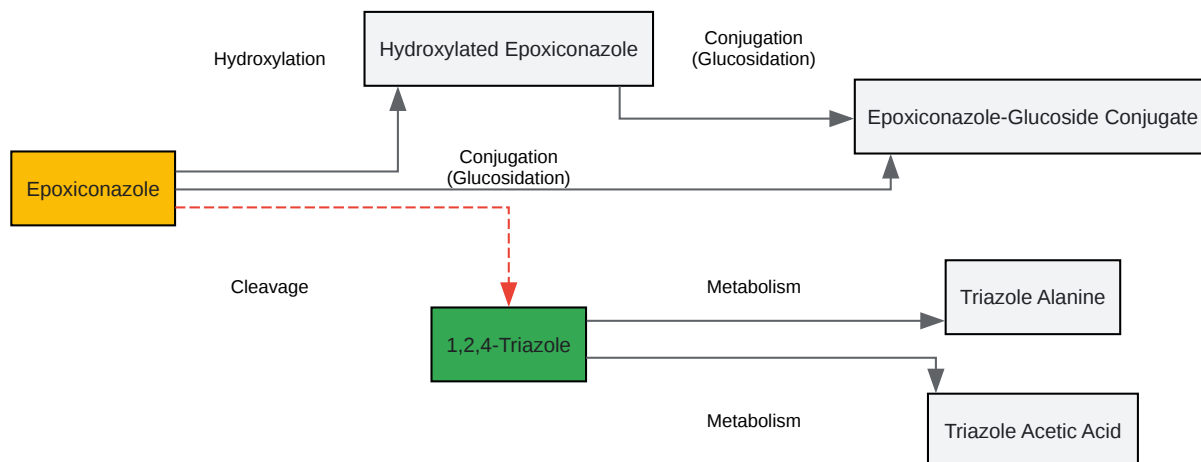
The metabolism of **epoxiconazole** in plants has been studied in various crops, including wheat, bananas, and coffee beans. The principal metabolic route involves the cleavage of the

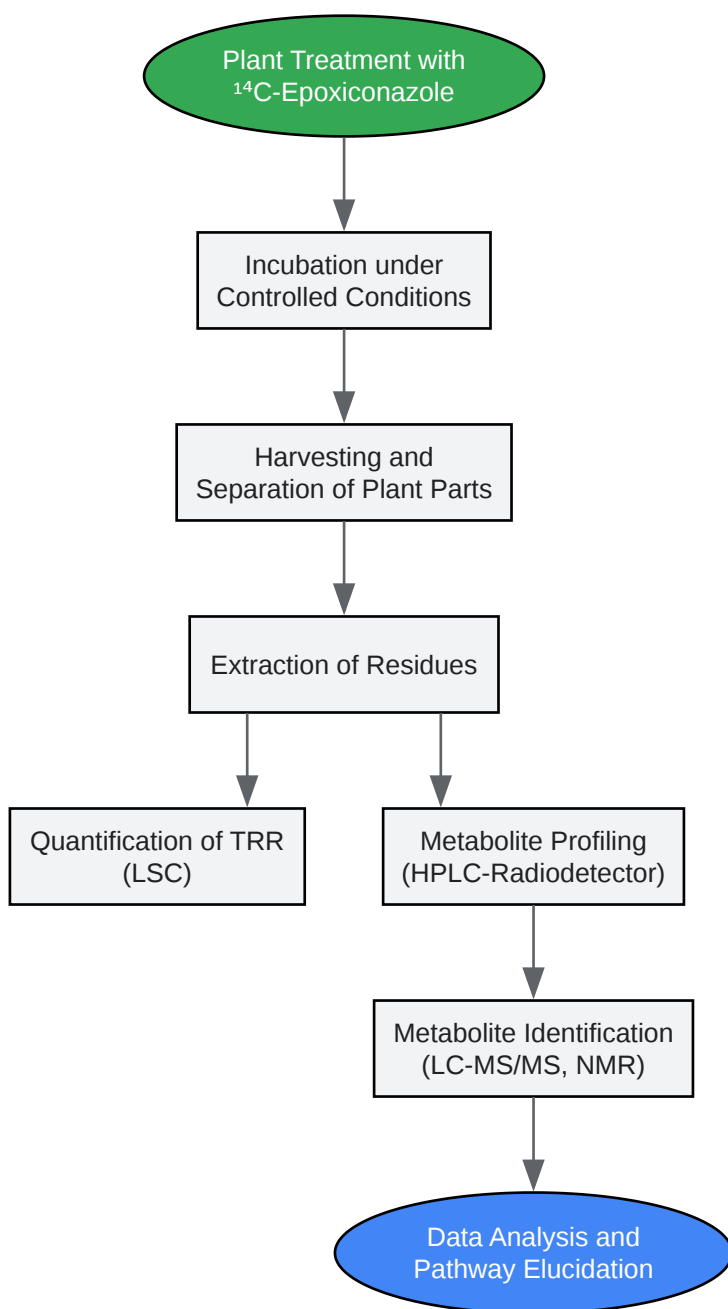
bond between the triazole ring and the chlorofluorophenylpropyl moiety. This cleavage results in the formation of 1,2,4-triazole, which is then further metabolized.

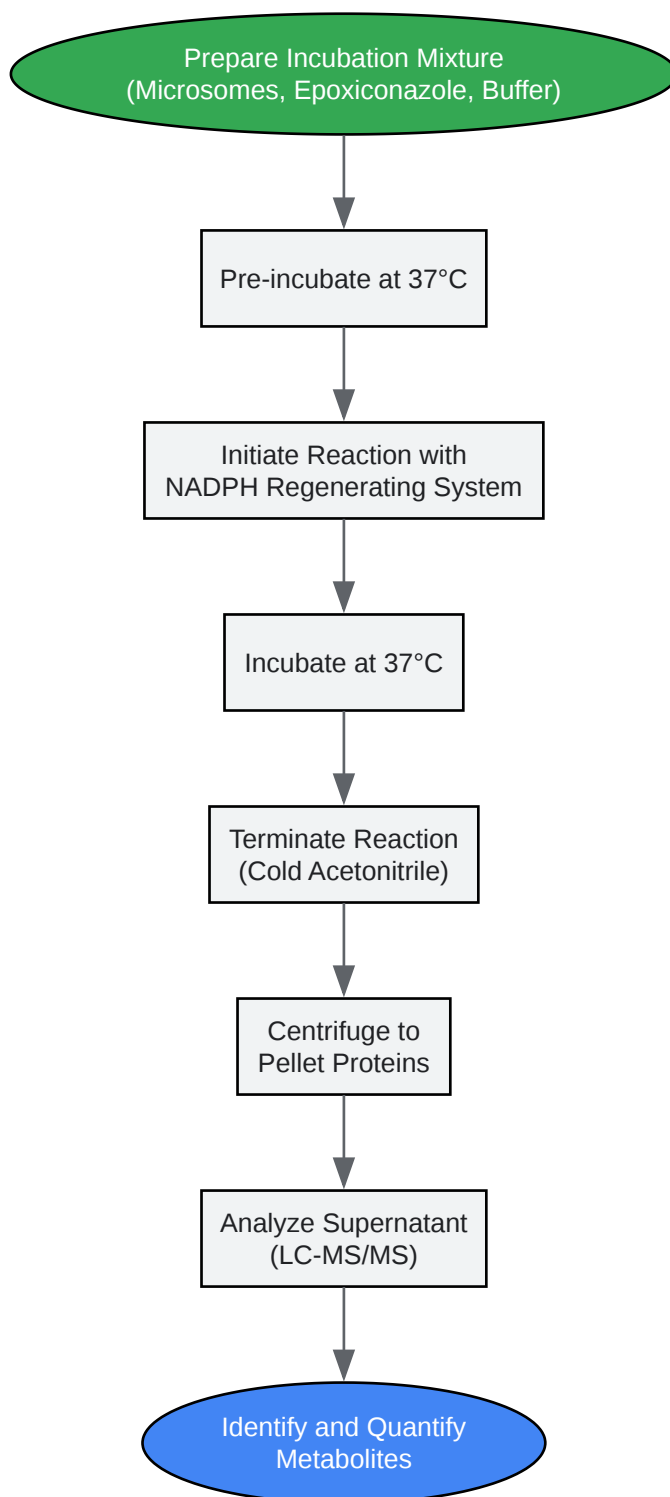
Key metabolic reactions in plants include:

- **Cleavage of the Triazole Moiety:** This is a primary degradation step, leading to the formation of 1,2,4-triazole.
- **Metabolism of 1,2,4-Triazole:** The released 1,2,4-triazole is converted to triazole alanine and triazole acetic acid.
- **Hydroxylation:** Hydroxylation of the phenyl rings of the parent **epoxiconazole** molecule can occur.
- **Conjugation:** The parent molecule and its hydroxylated metabolites can be conjugated with glucose to form glycosides, which are more water-soluble and can be sequestered in plant vacuoles.

Studies have shown that the metabolic pathways are broadly similar across different plant species, including in rotational crops.







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